

CAS number 488-11-9 properties and uses

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Compound of Interest

Compound Name:	2,3-Dibromo-4-oxobut-2-enoic acid
CAS No.:	21577-50-4
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An In-Depth Technical Guide to α -Thujone

A Note on Chemical Identification: The CAS number provided in the topic, 488-11-9, corresponds to Mucobromic Acid.[1][2][3][4] However, the request for a guide on its properties and uses, particularly for an audience in drug development, strongly suggests the intended subject is the well-known monoterpene, α -Thujone, with CAS number 546-80-5.[5][6] This guide will focus on α -Thujone, a compound of significant historical and pharmacological interest.

Introduction

α -Thujone is a naturally occurring monoterpene ketone and a significant constituent of the essential oils of various plants, including grand wormwood (*Artemisia absinthium*), sage (*Salvia officinalis*), and cedar (*Thuja occidentalis*).[5][7][8] Historically, it is notorious as the purported psychoactive ingredient in the liqueur absinthe, though modern research has tempered these claims.[7][9][10] For researchers and drug development professionals, α -thujone presents a fascinating case study in natural product pharmacology, toxicology, and metabolism. Its primary mechanism of action as a modulator of the γ -aminobutyric acid (GABA) type A receptor makes

it a valuable tool for neuroscience research and a potential scaffold for the development of new therapeutic agents.[\[5\]](#)[\[7\]](#)[\[11\]](#)

This guide provides a comprehensive technical overview of α -thujone, from its fundamental physicochemical properties to its complex biological interactions and applications.

Physicochemical Properties

α -Thujone, along with its diastereomer β -thujone, is a colorless liquid with a characteristic menthol-like odor.[\[5\]](#)[\[9\]](#) Its bicyclic structure contains three contiguous stereocenters, contributing to its specific biological activity.[\[12\]](#)

Property	Value	Reference
CAS Number	546-80-5	[5]
Molecular Formula	C ₁₀ H ₁₆ O	[5]
Molar Mass	152.237 g·mol ⁻¹	[5]
IUPAC Name	(1S,4R,5R)-4-Methyl-1-(propan-2-yl)bicyclo[3.1.0]hexan-3-one	[5]
Density	0.9116 g/cm ³	[5]
Boiling Point	203 °C (397 °F; 476 K)	[5]
Solubility in Water	407 mg/L	[5]
Vapor Pressure	0.3162 hPa @ 25°C	[6]

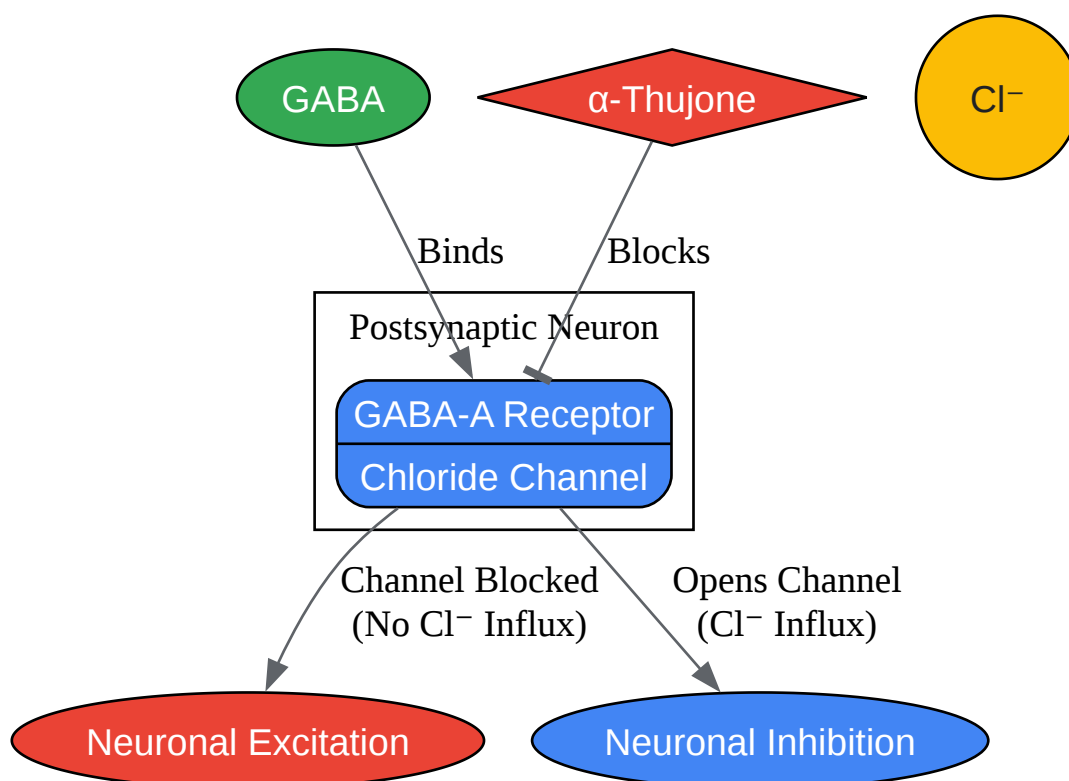
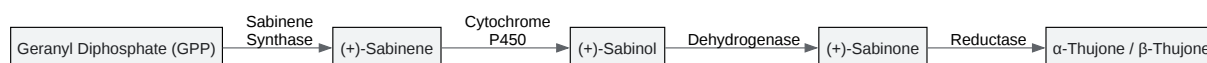
Natural Occurrence and Biosynthesis

α -Thujone is synthesized in a variety of aromatic plants, where it often co-occurs with β -thujone. The ratio of these isomers can vary significantly depending on the plant species and environmental conditions.

Key Botanical Sources:

- Grand Wormwood (*Artemisia absinthium*): Historically used in absinthe, its essential oil contains a variable mixture of α - and β -thujone.[7][8]
- Sage (*Salvia officinalis*): Common sage can contain up to 50% thujone in its essential oil.[5][8]
- Arborvitae (*Thuja occidentalis*): The oil from this tree, also known as cedar leaf oil, is a rich source of thujone.[5][13]
- Other Sources: Mugwort, tansy, and some juniper species also contain thujone.[5]

The biosynthesis of thujone follows the methylerythritol phosphate (MEP) pathway, a common route for monoterpene synthesis in plants.[5] The process begins with geranyl diphosphate (GPP) and proceeds through several enzymatic steps to form the characteristic bicyclic thujone skeleton.[5]



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Caption: α -Thujone blocks the GABA-A receptor's chloride channel.

In addition to its effects on the GABAergic system, α -thujone has also been identified as a 5-HT₃ receptor antagonist. [12] 5-HT₃ antagonists are a class of drugs used to treat nausea and vomiting, particularly following chemotherapy. [12]

Toxicology and Metabolism

The toxicity of α -thujone is well-documented, with the central nervous system being the primary target. The acute toxicity is characterized by dose-dependent seizures. [5][14] Acute Toxicity Data:

Species	Route	LD ₅₀ (mg/kg)	Effects Noted	Reference
Mouse	i.p.	~45	Convulsions, 100% mortality at 60 mg/kg	[5][7]
Rat	Oral	192	Convulsions, Lethality	[15]
Mouse	Oral	230	Convulsions, Lethality	[15]

Long-term exposure studies in rodents have shown other potential toxicities, including an increased incidence of certain cancers in male rats at high doses. [14] Metabolism and Detoxification: α -Thujone is rapidly metabolized in the liver, primarily by cytochrome P450 enzymes. [7] The major metabolic pathway is hydroxylation, with the principal metabolite being 7-hydroxy- α -thujone. [7][16] This metabolite, along with others, is significantly less toxic than the parent compound and less potent at the GABA-A receptor. [7] This rapid conversion to less active metabolites represents an efficient detoxification pathway. [7][16] These metabolites can be detected in the brain and are excreted in urine, often as glucuronide or sulfate conjugates. [7][17]

Applications and Uses

Despite its toxicity, α -thujone and the plants that contain it have a long history of use and continue to be of interest in various fields.

- **Herbal Medicine:** Thujone-containing plants like wormwood and sage have been used for centuries as anthelmintics (to expel parasitic worms), digestive aids, and for other medicinal purposes. [7]* **Food and Beverage:** It is a key flavoring component in certain foods and alcoholic beverages, notably bitters and vermouth. [10] Its concentration in these products is strictly regulated in many countries, including the United States and the European Union. [5] [10]* **Pharmacological Research:** As a well-characterized GABA-A antagonist, α -thujone serves as a valuable research tool for studying the GABAergic system and the mechanisms of epilepsy. [7][11] Its activity at 5-HT₃ receptors also presents a potential, though underexplored, avenue for drug discovery. [12]* **Insecticidal and Antimicrobial Agent:** The essential oils of thujone-containing plants have demonstrated insecticidal and antimicrobial properties, suggesting potential applications in agriculture and pest management. [7]

Analytical Methodology: Quantification by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is the standard method for the detection and quantification of α -thujone in complex matrices like essential oils, alcoholic beverages, and biological samples. [7][18] **Protocol: Solid Phase Extraction (SPE) and GC-MS Analysis of α -Thujone in a Botanical Tincture**

This protocol describes a general procedure for isolating and quantifying α -thujone. The choice of internal standard, SPE cartridge, and GC column may require optimization based on the specific sample matrix.

1. Sample Preparation and Extraction:

- **Step 1:** Dilute 1 mL of the botanical tincture to 10 mL with 40% ethanol in water. This ensures compatibility with the SPE cartridge.
- **Step 2:** Add a known concentration of an internal standard (e.g., menthol or cyclodecanone) to the diluted sample. [19][20] * **Step 3:** Condition a C18 SPE cartridge by washing with 5 mL of methanol followed by 5 mL of deionized water.
- **Step 4:** Load the diluted sample onto the SPE cartridge.
- **Step 5:** Wash the cartridge with 5 mL of a water/methanol mixture to remove polar interferences.

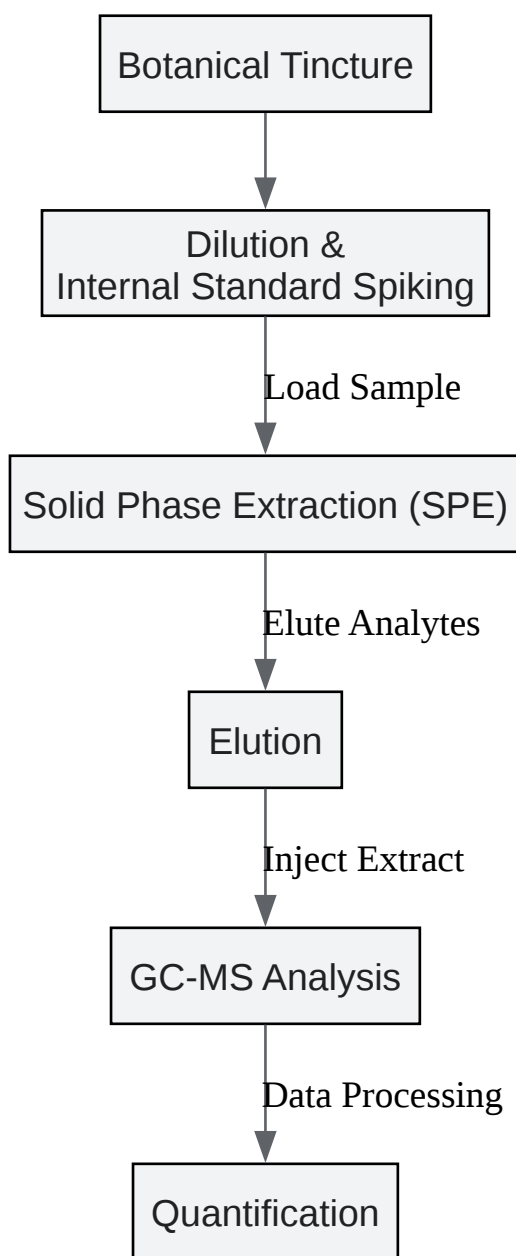
- Step 6: Elute the thujone and internal standard from the cartridge with 5 mL of a non-polar solvent like methylene chloride or hexane. [20] * Step 7: Collect the eluate and concentrate it under a gentle stream of nitrogen if necessary.

2. GC-MS Analysis:

- Step 1: Inject 1 μ L of the final extract into the GC-MS system.
- Step 2: Gas Chromatography:
 - Column: Use a suitable capillary column, such as a DB-5 or DB-Wax (30 m x 0.25 mm i.d., 0.25 μ m film thickness). [7][20] * Carrier Gas: Helium at a constant flow rate.
 - Temperature Program: An initial temperature of 80°C, ramped to 200°C at 5°C/min, then increased to 300°C. [7] * Step 3: Mass Spectrometry:
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Scan mode for initial identification, followed by Selected Ion Monitoring (SIM) for accurate quantification, monitoring characteristic ions for α -thujone and the internal standard.

3. Quantification:

- Step 1: Generate a calibration curve using standards of α -thujone of known concentrations.
- Step 2: Calculate the ratio of the peak area of α -thujone to the peak area of the internal standard in both the samples and the calibration standards.
- Step 3: Determine the concentration of α -thujone in the sample by comparing its peak area ratio to the calibration curve.



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Caption: Workflow for α -thujone analysis via SPE and GC-MS.

Conclusion

α -Thujone remains a molecule of high interest due to its pronounced biological activity and historical significance. Its role as a GABA-A receptor antagonist provides a clear mechanism for its neurotoxic effects and establishes it as a valuable pharmacological probe. While its applications in consumer products are limited by safety regulations, ongoing research into its

insecticidal properties and potential as a lead for novel therapeutics ensures its continued relevance. A thorough understanding of its properties, mechanism, and metabolism is crucial for any scientist working with thujone-containing natural products or exploring its potential in drug development.

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